

TWS119 treatment duration optimization

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Compound Focus: Tws119

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Documented TWS119 Treatment Protocols

The table below summarizes key parameters from published studies that have used **TWS119** successfully. Please note that optimization for your specific system is essential.

Study Context / Model	Recommended Concentration	Administration Route	Treatment Duration & Schedule
Hypoxic-Ischemic Brain Damage (Neonatal Rats) [1] [2]	30 mg/kg	Intraperitoneal (i.p.) injection	Single dose; administered 20 minutes prior to HI procedure [2].
Hypoxic-Ischemic Brain Damage (Neonatal Rats) [1]	30 mg/kg	Intraperitoneal (i.p.) injection	Administered to 3-day-old rat pups; effects analyzed 7 days post-injury.
Experimental Stroke (Mice) [3]	Information not specified in abstract	Information not specified in abstract	Administered daily from day 1 to day 14 after stroke.
In Vitro $\gamma\delta$ T Cell Culture [4]	0.5 - 2 μ M	Added to cell culture medium	Duration varies with experimental design; used to enhance cytolytic activity.

Study Context / Model	Recommended Concentration	Administration Route	Treatment Duration & Schedule
In Vitro P19 Cell Differentiation [5]	5 μ M	Added to cell culture medium	Treated for 4 days to induce neuronal differentiation.

Detailed Experimental Contexts

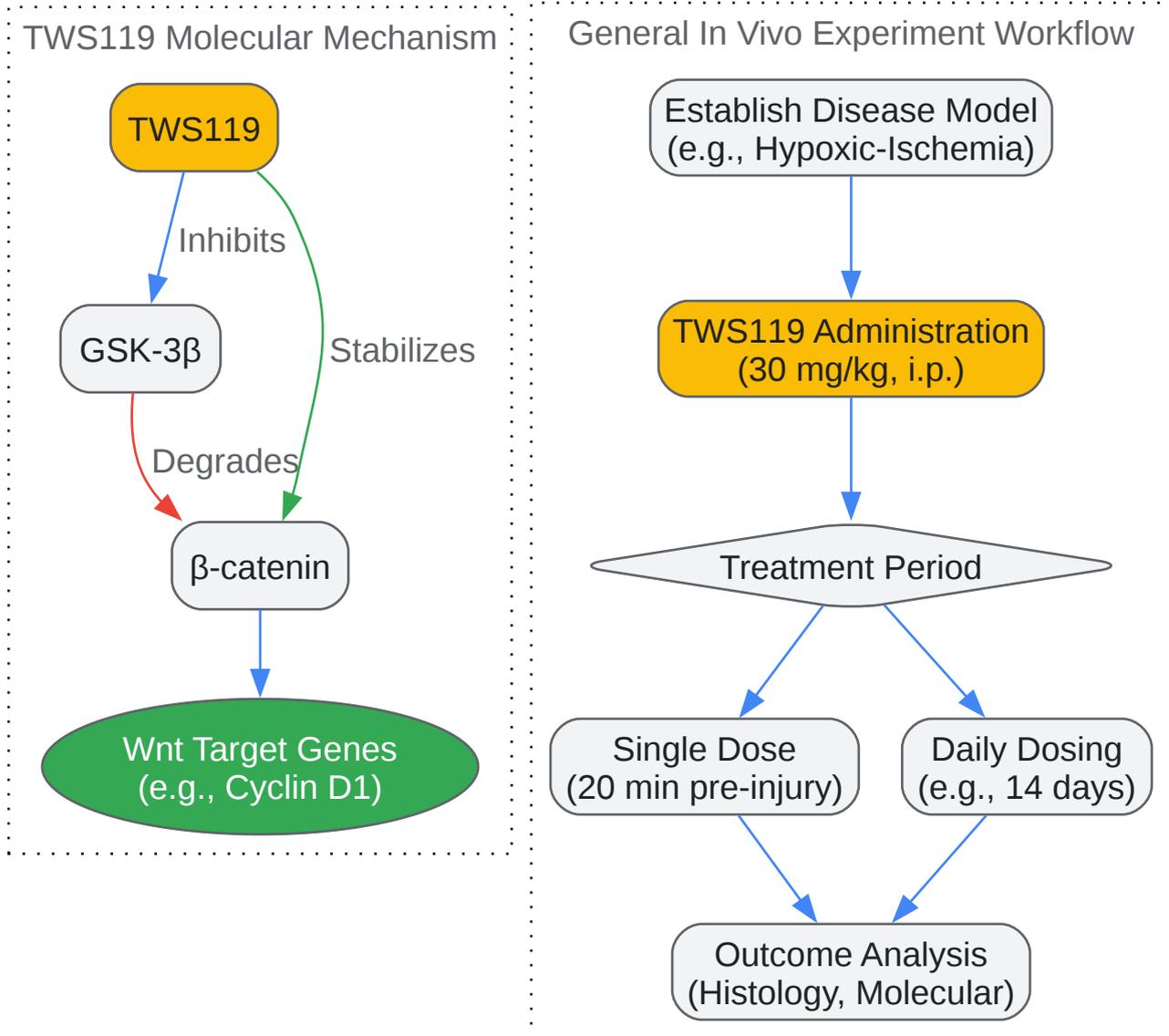
To help you adapt these protocols, here is more detail on the studies from which they are drawn.

- **In Vivo Neuroprotection & Neuronal Differentiation:** Multiple studies in rodent models of brain injury have established a protocol of a single **30 mg/kg intraperitoneal injection** [1] [2]. Research has shown this dosage is effective in reducing neuronal apoptosis and promoting neuronal differentiation when assessed days after the injury [1]. Another study in an adult mouse stroke model extended the treatment period, administering **TWS119** daily for **14 days** post-stroke, which facilitated long-term neurological recovery by modulating microglial activity [3].
- **In Vitro Cell Differentiation & Modulation:** For cell cultures, effective concentrations typically range from **nanomolar to low micromolar**.
 - In a screen for neuronal differentiation, **5 μ M TWS119** applied for **4 days** successfully induced the differentiation of P19 embryonal carcinoma cells [5].
 - In immune cell cultures, concentrations between **0.5 and 2 μ M** were used to enhance the anti-tumor function of $\gamma\delta$ T cells. The effects were dose-dependent, with 2 μ M showing a stronger impact on granzyme B expression [4].

Mechanism of Action & Experimental Workflow

TWS119 functions primarily by inhibiting the enzyme **Glycogen Synthase Kinase-3 β (GSK-3 β)**, which leads to the stabilization and nuclear translocation of β -catenin, thereby activating the Wnt/ β -catenin signaling pathway [4]. This pathway is crucial for cell fate determination, stem cell maintenance, and recovery processes.

The following diagram illustrates the signaling pathway and a generalized in vivo experiment workflow based on the cited studies [3] [1] [2]:



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Frequently Asked Questions

Q1: What is a typical solvent and storage condition for TWS119 stock solutions?

- A:** According to a commercial supplier, **TWS119** is typically dissolved in **DMSO** at a stock concentration of 10-50 mg/mL [4]. It is recommended to store the powder at -20°C, and aliquoted stock solutions at -80°C to maintain stability for up to a year. Avoid repeated freeze-thaw cycles [4].

Q2: How do I determine the best concentration for my in vitro system?

- **A:** Begin with a dose-response curve. The cited studies provide a strong starting point: **5 μM for neuronal differentiation** [5] and **0.5-2 μM for immune cell modulation** [4]. Testing a range (e.g., 0.5, 1, 2, 5 μM) will help you identify the optimal concentration that maximizes the desired effect while minimizing toxicity in your specific cell type.

Q3: What are the key controls for a TWS119 experiment?

- **A:** Essential controls include:
 - **Vehicle control:** Cells or animals treated with the same concentration of DMSO used to deliver **TWS119**.
 - **Untreated control:** A baseline group with no intervention.
 - **Positive control:** If available, a known activator of your pathway of interest (e.g., another GSK-3 β inhibitor or Wnt agonist).

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References

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